

Technical Safety Guide: Sodium 2-oxopropanoate-¹³C

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Compound of Interest

Compound Name: Sodium 2-oxopropanoate-¹³C

Cat. No.: B039579

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For Researchers, Scientists, and Drug Development Professionals

This document provides a comprehensive overview of the safety data for Sodium 2-oxopropanoate-¹³C (also known as Sodium Pyruvate-¹³C). The information presented is intended to guide researchers, scientists, and drug development professionals in the safe handling, storage, and disposal of this isotopically labeled compound. The data is compiled from various supplier safety data sheets and product information pages.

Section 1: Chemical Identification and Physical Properties

Sodium 2-oxopropanoate-¹³C is a stable, isotopically labeled form of sodium pyruvate, a key intermediate in cellular metabolism. Its physical and chemical properties are summarized below.

Property	Value	References
Chemical Name	Sodium 2-oxopropanoate- ¹³ C	[1]
Synonyms	Sodium Pyruvate- ¹³ C, Pyruvic acid- ¹³ C sodium salt, Sodium α-ketopropionate	[2][3][4]
CAS Number	124052-04-6 (for 3- ¹³ C)	[1]
87976-71-4 (for 1- ¹³ C)	[2][4]	
87976-70-3 (for 2- ¹³ C)	[3]	
142014-11-7 (for ¹³ C ₃)		
Molecular Formula	C ₂ ¹³ CH ₃ NaO ₃	[1][5]
Molecular Weight	111.04 g/mol	[1][2][4]
Appearance	Solid, Off-white powder	[6]
Melting Point	>300 °C	[7]
Solubility	Soluble in water (47 g/100 ml at 20°C for unlabeled)	[6][8]
Storage Temperature	2-8°C or refrigerated	[3][9]

Section 2: Hazard Identification and Classification

Sodium 2-oxopropanoate-¹³C is classified as a hazardous substance. The primary hazards are related to skin and eye irritation.

Hazard Classification	Category	Hazard Statement	Pictogram
Serious Eye Damage/Eye Irritation	2A / 2	H319: Causes serious eye irritation	GHS07
Skin Sensitization	1, 1A, 1B	H317: May cause an allergic skin reaction	GHS07

Data derived from Safety Data Sheets for ^{13}C labeled and unlabeled sodium pyruvate.[1][6][10]

Section 3: Safe Handling and Storage Protocols

Proper handling and storage are crucial to minimize risks associated with Sodium 2-oxopropanoate- ^{13}C .

Handling:

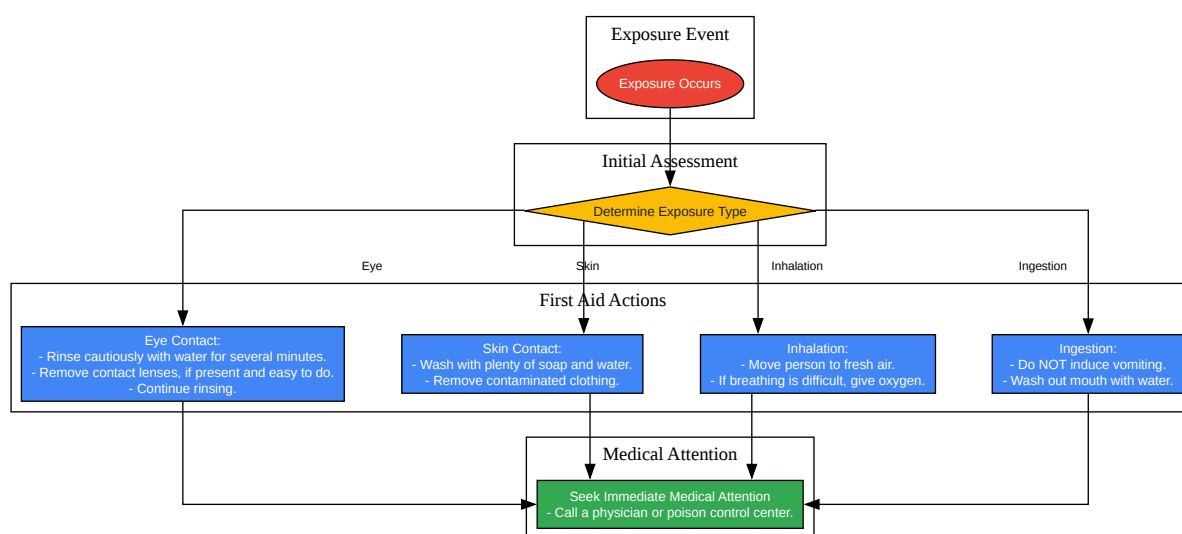
- Ventilation: Use in a well-ventilated area. For procedures that may generate dust, use a fume hood.[1]
- Personal Protective Equipment (PPE):
 - Eye Protection: Wear safety glasses with side shields or goggles.[1][11]
 - Hand Protection: Wear appropriate chemical-resistant gloves.[1]
 - Respiratory Protection: For operations generating dust, a NIOSH-approved respirator (such as a type N95) is recommended.
 - Skin and Body Protection: Wear a lab coat or other protective clothing.[1]
- Hygiene: Avoid contact with skin, eyes, and clothing.[9][11] Wash hands thoroughly after handling.[1][11] Do not eat, drink, or smoke in the laboratory.

Storage:

- Conditions: Keep the container tightly closed in a dry and well-ventilated place.[9][11] Store in a cool, refrigerated environment (2-8°C).[3][9]
- Incompatibilities: Avoid strong oxidizing agents, strong acids, and strong alkalis.[1][6][11]

Section 4: Emergency Procedures and First Aid

A clear and logical workflow for emergency situations is essential.



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Caption: Emergency Response Workflow for Sodium 2-oxopropanoate-¹³C Exposure.

Section 5: Accidental Release Measures

In the event of a spill, follow these procedures:

- Personal Precautions: Wear appropriate personal protective equipment (PPE) as outlined in Section 3.^[1] Evacuate personnel to a safe area.^[1]
- Containment and Cleanup:
 - Avoid dust formation.^[11]

- Sweep up the spilled solid material.[\[11\]](#)
- Place in a suitable, closed container for disposal.[\[11\]](#)
- Clean the affected area thoroughly.
- Environmental Precautions: Prevent the material from entering drains or water courses.[\[1\]](#)

Section 6: Toxicological Information

Detailed toxicological studies on Sodium 2-oxopropanoate-¹³C are limited. The data for the unlabeled sodium pyruvate is provided as a close surrogate.

Toxicity Data	Value	Species	Reference
Acute Oral Toxicity (LD50)	5600 mg/kg	Rat	[6]

- Carcinogenicity: No component of this product present at levels greater than or equal to 0.1% is identified as a probable, possible or confirmed human carcinogen by IARC or ACGIH.[\[1\]](#)
- Reproductive Toxicity: No data available.[\[1\]](#)

Section 7: Stability and Reactivity

Parameter	Description	References
Reactivity	No data available.[1]	
Chemical Stability	Stable under recommended storage conditions.	[1][6]
Possibility of Hazardous Reactions	No data available.[1]	
Conditions to Avoid	Heat and sources of ignition. [11]	
Incompatible Materials	Strong oxidizing agents, strong acids, strong alkalis.	[1][6][11]
Hazardous Decomposition Products	Under fire conditions, may produce carbon monoxide (CO), carbon dioxide (CO ₂), and sodium oxides.	[6][11]

Section 8: Disposal Considerations

Dispose of Sodium 2-oxopropanoate-¹³C and its container in accordance with local, regional, and national regulations.[1] Do not allow the product to enter drains.[10]

This technical guide is intended for informational purposes only and is not a substitute for a formal risk assessment. Always consult the most up-to-date Safety Data Sheet from your supplier before handling this chemical.

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